

An In-depth Technical Guide to the Safe Handling of 1-Ethynylcyclohexene

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Compound of Interest

Compound Name: 1-Ethynylcyclohexene

Cat. No.: B1205888

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety precautions for **1-Ethynylcyclohexene**, a reactive alkyne commonly used in organic synthesis. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

1-Ethynylcyclohexene is classified as a hazardous substance with the following primary concerns:

- **Flammability:** It is a flammable liquid and vapor.^{[1][2][3]} Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.^[4]
- **Skin and Eye Irritation:** The compound causes skin irritation and serious eye irritation.^{[1][2]}
- **Respiratory Irritation:** It may cause respiratory tract irritation.^{[1][2]}

Quantitative Data Summary

A summary of the key physical and chemical properties of **1-Ethynylcyclohexene** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀	[1]
Molecular Weight	106.17 g/mol	[2]
Boiling Point	148-151 °C	[5][6][7][8]
Density	0.903 g/mL at 25 °C	[5][6][7][8]
Flash Point	29 °C (84.2 °F) - closed cup	[2][8]
Storage Temperature	2-8°C	[2][8]

Experimental Protocols for Safe Handling

The following protocols are designed to minimize exposure and mitigate risks during the handling and use of **1-Ethynylcyclohexene**.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **1-Ethynylcyclohexene** in a well-ventilated area.[4][5][9] Use of a chemical fume hood is strongly recommended to control vapor exposure.
- Eye and Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[4][5][9]
- Skin Protection: Wear impervious clothing and appropriate protective gloves to prevent skin contact.[4][5][9] Inspect gloves prior to use and dispose of contaminated gloves properly.
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be necessary.[4] However, if ventilation is inadequate or for spill response, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[9]

3.2. Safe Handling and Storage Procedures

- Grounding and Bonding: To prevent static discharge, which can ignite flammable vapors, ensure that all containers and receiving equipment are properly grounded and bonded during

transfer.[3][4][5][10]

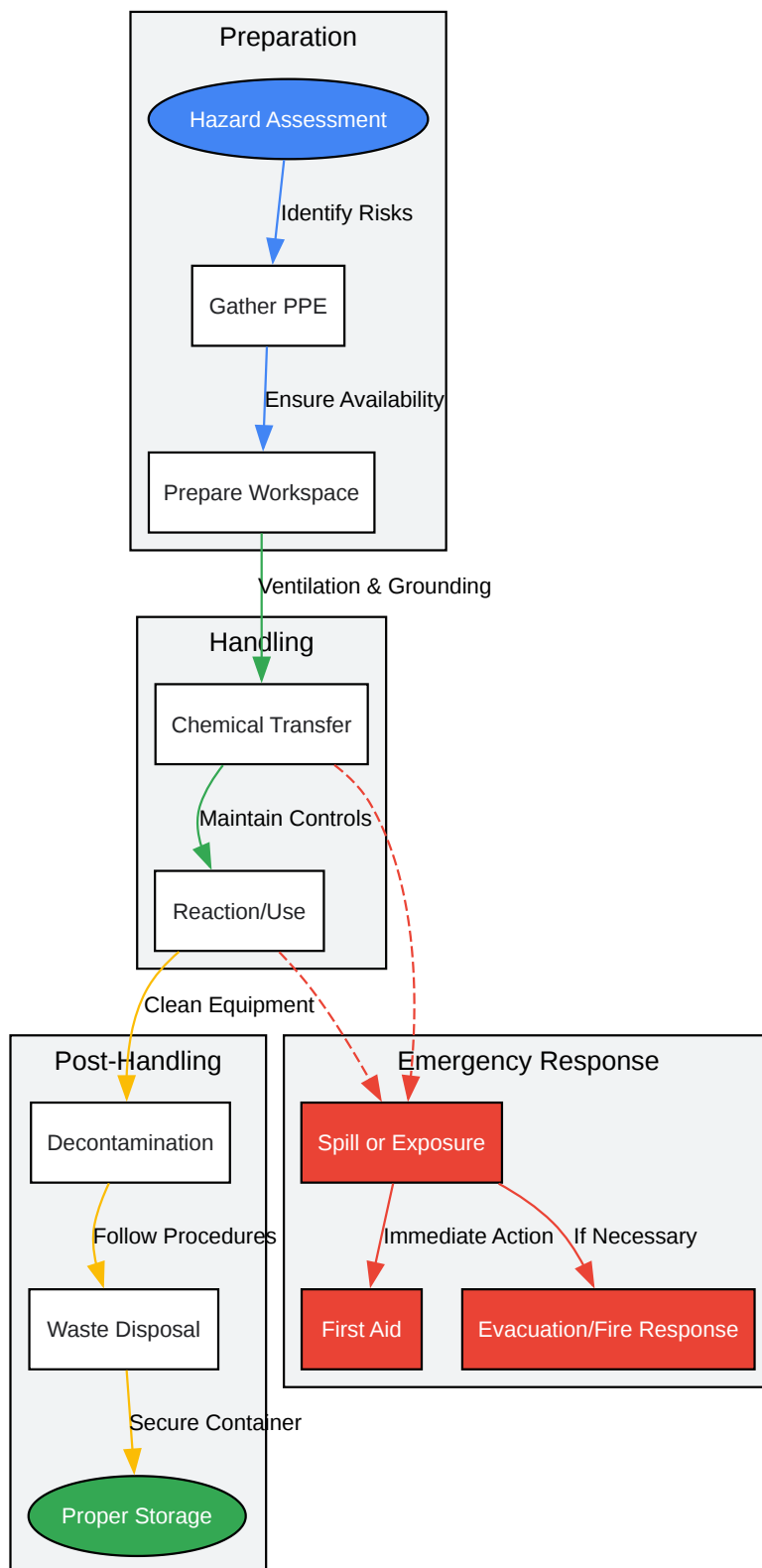
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and other ignition sources.[3][4][5][10] "No smoking" policies should be strictly enforced in areas where it is handled.[3][4][5]
- Tools and Equipment: Use non-sparking tools and explosion-proof electrical and ventilating equipment.[3][4][5][10]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[3][4][5] The recommended storage temperature is between 2-8°C.[2][8]

3.3. Emergency Procedures

- In Case of Fire: Use carbon dioxide (CO₂), dry chemical powder, or foam to extinguish fires.[4] Water spray can be used to cool closed containers.[4]
- Accidental Release: In the event of a spill, remove all sources of ignition.[4] Absorb the spill with an inert material such as sand, silica gel, or universal binder and place it in a suitable, closed container for disposal.[4]
- First Aid:
 - Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.[5]
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[4][5] If skin irritation occurs, get medical advice.[4][5]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[4][5]
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when working with **1-Ethynylcyclohexene**.



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Caption: Workflow for Safe Handling of **1-Ethynylcyclohexene**.

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